

physical and chemical properties of 4-oxoazetidin-2-yl benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzoyloxy-2-azetidinone

Cat. No.: B160663

[Get Quote](#)

4-Oxoazetidin-2-yl Benzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Oxoazetidin-2-yl benzoate is a chemical compound belonging to the class of azetidinones, which are four-membered lactam rings. The azetidinone core is a significant pharmacophore found in a wide array of antibiotics, most notably the penicillins and cephalosporins. The presence of a benzoate group suggests its potential role as a synthetic intermediate in the development of more complex molecules with diverse biological activities. This technical guide provides a summary of the available physical and chemical properties of 4-oxoazetidin-2-yl benzoate. It is important to note that while basic identifiers are available, detailed experimental data and biological activity studies for this specific molecule are limited in publicly accessible scientific literature.

Chemical and Physical Properties

The fundamental chemical and physical properties of 4-oxoazetidin-2-yl benzoate have been compiled from various chemical supplier databases.

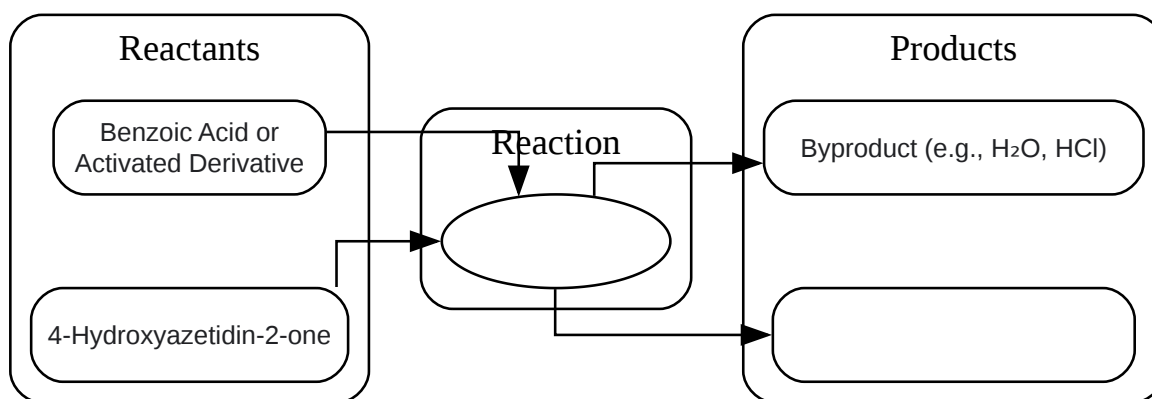
Property	Value	Source
CAS Number	28562-58-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₉ NO ₃	[1] [3]
Molecular Weight	191.18 g/mol	[1] [3]
IUPAC Name	(4-oxoazetidin-2-yl) benzoate	[5]
SMILES	<chem>O=C1NC(OC(C2=CC=CC=C2)=O)C1</chem>	[3]
Boiling Point	No data available	[3]
Melting Point	No data available	
Solubility	No data available	

Note: The lack of available data for properties such as boiling point, melting point, and solubility suggests that 4-oxoazetidin-2-yl benzoate is likely a non-isolated intermediate in multi-step syntheses, and as such, its detailed physicochemical characterization has not been a primary focus of published research.

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of 4-oxoazetidin-2-yl benzoate are not readily found in the searched literature, a logical synthetic pathway can be proposed based on general principles of organic chemistry.

A plausible synthetic route would involve the esterification of 4-hydroxyazetidin-2-one with benzoic acid or one of its activated derivatives (e.g., benzoyl chloride). This reaction would typically be carried out in the presence of a suitable solvent and a catalyst or base to facilitate the reaction.



[Click to download full resolution via product page](#)

A potential synthetic workflow for 4-oxoazetidin-2-yl benzoate.

The reactivity of 4-oxoazetidin-2-yl benzoate would be dictated by the strained β -lactam ring and the ester functional group. The lactam is susceptible to nucleophilic attack and ring-opening, a characteristic feature exploited in the mechanism of action of β -lactam antibiotics. The benzoate ester group can undergo hydrolysis or transesterification under appropriate conditions.

Spectral Data

Detailed, interpreted spectral data (NMR, IR, Mass Spectrometry) for 4-oxoazetidin-2-yl benzoate are not available in the public domain. Chemical suppliers may offer analytical data upon request for commercial purposes.[3]

Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or the involvement of 4-oxoazetidin-2-yl benzoate in any signaling pathways. While the azetidinone core is of significant interest in drug discovery, research has primarily focused on more complex derivatives. The potential biological effects of this specific compound remain uninvestigated.

Hazard Information

According to supplier safety data, 4-oxoazetidin-2-yl benzoate is associated with the following hazard statements: H315 (Causes skin irritation) and H319 (Causes serious eye irritation).[3] Standard precautionary statements for handling, such as wearing protective gloves and eye protection, are recommended.[3]

Conclusion

4-Oxoazetidin-2-yl benzoate is a known chemical entity with a confirmed molecular structure and weight. However, a comprehensive profile of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and any assessment of its biological activity are not currently available in the peer-reviewed scientific literature. This suggests its primary role as a synthetic intermediate rather than a final product of interest. Further research would be required to fully characterize this compound and to explore its potential applications in medicinal chemistry and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-BENZOYLOXY-2-AZETIDINONE | 28562-58-5 [chemicalbook.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. 28562-58-5|4-Oxoazetidin-2-yl benzoate|BLD Pharm [bldpharm.com]
- 4. Novachemistry-product-info [novachemistry.com]
- 5. natuprod.bocsci.com [natuprod.bocsci.com]
- To cite this document: BenchChem. [physical and chemical properties of 4-oxoazetidin-2-yl benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160663#physical-and-chemical-properties-of-4-oxoazetidin-2-yl-benzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com